

Application Note: Quantitative Analysis of Diethyl-d10-amine hydrochloride in Metabolomics Research

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Compound of Interest

Compound Name: Diethyl-d10-amine hydrochloride

CAS No.: 285132-87-8

Cat. No.: B1591366

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Introduction: The Critical Role of Stable Isotope Labeling in Quantitative Metabolomics

Metabolomics, the comprehensive study of small molecules within a biological system, provides a dynamic snapshot of cellular activity. Accurate quantification of these metabolites is paramount for elucidating biochemical pathways, identifying disease biomarkers, and evaluating therapeutic efficacy. However, the inherent complexity of biological matrices presents significant analytical challenges, including ion suppression or enhancement in mass spectrometry, and analyte loss during sample preparation.[1][2] The "gold standard" to overcome these challenges is the use of stable isotope-labeled internal standards (SIL-IS) in a technique known as stable isotope dilution analysis.[3]

A SIL-IS is a form of the analyte where one or more atoms have been replaced with a heavier, non-radioactive isotope (e.g., ^2H or D , ^{13}C , ^{15}N).[2] These standards are chemically identical to their endogenous counterparts, ensuring they co-elute chromatographically and exhibit the same behavior during extraction, derivatization, and ionization.[3] However, their increased

mass allows them to be distinguished by a mass spectrometer. By adding a known concentration of the SIL-IS to a sample at the earliest stage of preparation, it precisely accounts for variations in sample handling and matrix effects, enabling highly accurate and precise quantification.^{[3][4]}

Diethyl-d10-amine hydrochloride, the fully deuterated analog of diethylamine hydrochloride, serves as an ideal SIL-IS for the quantification of diethylamine. Diethylamine is a volatile secondary amine that can be found endogenously as a metabolite of various precursors and is also present in environmental and dietary sources. Its accurate measurement is crucial in various research areas, from toxicology to studies of gut microbiome metabolism. This application note provides a comprehensive guide to the use of **Diethyl-d10-amine hydrochloride** for the robust quantification of diethylamine in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Physicochemical Properties of Diethyl-d10-amine hydrochloride

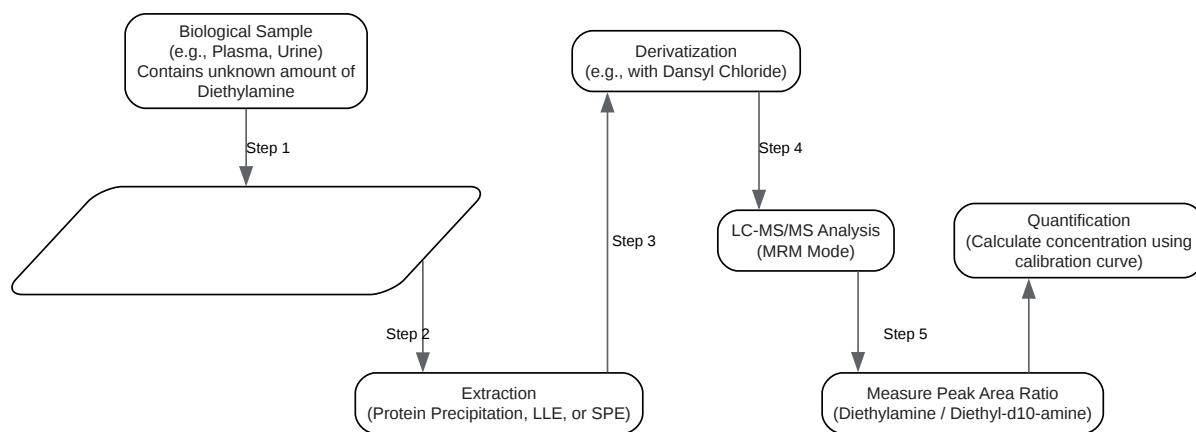
A thorough understanding of the internal standard's properties is foundational to method development.

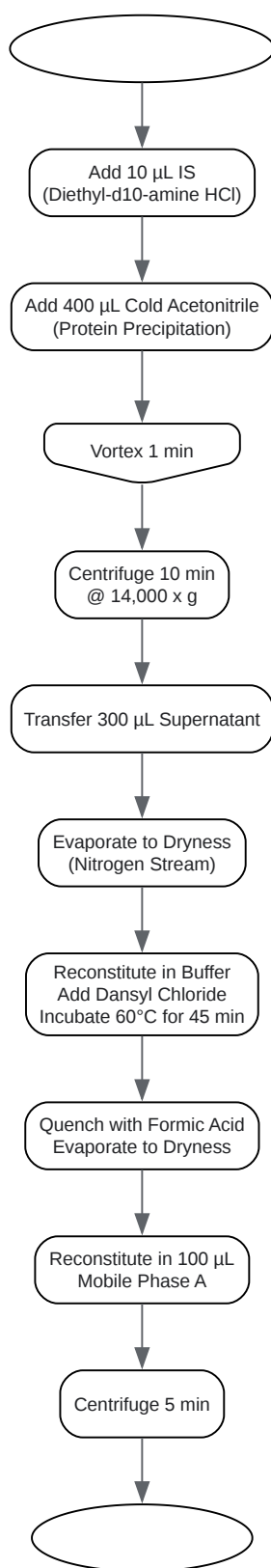
Property	Value	Source
CAS Number	285132-87-8	[5]
Molecular Formula	(C ₂ D ₅) ₂ NH · HCl	[5]
Molecular Weight	119.66 g/mol	[5]
Isotopic Purity	Typically ≥98 atom % D	[5]
Form	Solid	[5]
Melting Point	227-230 °C	[5]
Mass Shift from Unlabeled	+10 Da	[5]

The significant mass shift of +10 Daltons provides a clear and unambiguous separation from the native diethylamine signal in the mass spectrometer, preventing any potential for isotopic crosstalk or interference.

Principle of Stable Isotope Dilution using Diethyl-d₁₀-amine

The core principle relies on the direct relationship between the analyte concentration and the ratio of the signals from the native analyte and the known amount of the added internal standard. Because both compounds are affected proportionally by any sample loss or matrix-induced signal alteration, their ratio remains constant.





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